

Technical Support Center: SPC 839 (Telaglenastat/CB-839)

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Compound of Interest

Compound Name: SPC 839

Cat. No.: B1681060

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A Guide to Preventing Precipitation in Aqueous Solutions for Researchers

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on preventing the precipitation of **SPC 839** (commonly known as CB-839 or Telaglenastat) in aqueous solutions. The following information is intended for research use only.

Frequently Asked Questions (FAQs)

Q1: What is **SPC 839** (CB-839) and why is it prone to precipitation in aqueous solutions?

A1: **SPC 839** (CB-839/Telaglenastat) is a potent, selective, and orally bioavailable inhibitor of the mitochondrial enzyme glutaminase 1 (GLS1).[1][2] It plays a crucial role in cancer metabolism research by blocking the conversion of glutamine to glutamate, thereby inhibiting tumor cell growth in glutamine-dependent cancers.[2][3] Chemically, CB-839 is a lipophilic molecule with poor water solubility. It is sparingly soluble in aqueous buffers, which often leads to precipitation when transitioning from a concentrated organic stock solution to an aqueous experimental medium.[4]

Q2: What is the recommended solvent for creating a stock solution of CB-839?

A2: Dimethyl sulfoxide (DMSO) is the most recommended solvent for preparing concentrated stock solutions of CB-839.[3][4][5] It is soluble in DMSO at concentrations of 100 mg/mL or higher, though using newly opened, anhydrous DMSO is crucial as the solvent is hygroscopic

and absorbed moisture can reduce the solubility of the compound.^[5] For optimal results, sonication or gentle warming may be necessary to fully dissolve the compound.^{[3][6]}

Q3: Can I store CB-839 in an aqueous solution?

A3: It is not recommended to store CB-839 in aqueous solutions for more than one day.^[4] The compound's stability in aqueous media is limited, and precipitation can occur over time. For consistent experimental results, it is best to prepare fresh dilutions from a DMSO stock solution immediately before use.

Q4: What is the mechanism of action of CB-839?

A4: CB-839 is a non-competitive inhibitor of glutaminase 1 (GLS1), targeting both the KGA and GAC splice variants.^[7] By inhibiting GLS1, CB-839 blocks the first step in glutaminolysis, the conversion of glutamine to glutamate. This disruption of glutamine metabolism deprives cancer cells of a key nutrient source for the TCA cycle and the synthesis of other essential molecules like glutathione, thereby impeding their proliferation and survival.^{[8][9]}

Troubleshooting Guide: Preventing Precipitation

Issue: My CB-839 precipitates immediately upon dilution into my aqueous cell culture medium.

- Possible Cause 1: High Final Concentration. The concentration of CB-839 in your final working solution may exceed its solubility limit in the aqueous medium.
 - Solution: Lower the final concentration of CB-839 in your experiment. For many cell-based assays, effective concentrations are in the nanomolar to low micromolar range, where solubility is less of a concern.^[3]
- Possible Cause 2: Improper Dilution Technique. Adding a small volume of highly concentrated DMSO stock directly into a large volume of aqueous medium can cause localized supersaturation and immediate precipitation.
 - Solution: Employ a serial dilution method. First, dilute the DMSO stock solution in a smaller volume of medium, vortexing or gently mixing to ensure it is fully dissolved, before adding it to the final, larger volume.

- Possible Cause 3: High Percentage of DMSO in Final Solution. While DMSO aids solubility, high concentrations can be toxic to cells.
 - Solution: Aim to keep the final DMSO concentration in your cell culture medium below 0.5%, and ideally below 0.1%. Ensure you run a vehicle control with the same final DMSO concentration to account for any solvent effects.

Issue: My CB-839 solution appears cloudy or forms a precipitate over time during my experiment.

- Possible Cause 1: Temperature Changes. The solubility of many compounds is temperature-dependent. A decrease in temperature can reduce solubility.
 - Solution: Ensure that all solutions are maintained at a constant, appropriate temperature for your experiment (e.g., 37°C for cell culture). Avoid storing diluted aqueous solutions at lower temperatures.
- Possible Cause 2: Interaction with Media Components. Components in complex media, such as proteins in fetal bovine serum (FBS), can potentially interact with the compound and reduce its solubility.
 - Solution: While challenging to avoid, ensuring rapid and thorough mixing upon dilution can minimize this. If precipitation persists, consider reducing the serum percentage if your experimental design allows.

Issue: I need to prepare a high-concentration aqueous solution of CB-839 for an in vivo study, and it keeps precipitating.

- Possible Cause: Insufficient Solubilizing Agents. For high-concentration dosing solutions required for animal studies, DMSO alone is often insufficient to maintain solubility in an aqueous formulation.
 - Solution: Utilize co-solvents and solubility enhancers. Formulations for in vivo use often include agents like PEG300, Tween-80, or cyclodextrins. A multi-step dissolution process is typically required (see Experimental Protocols section).

Quantitative Solubility Data

The following tables summarize the available quantitative data on the solubility of CB-839 in various solvents and formulations.

Table 1: Solubility in Common Solvents

Solvent	Concentration	Notes
DMSO	≥28.6 mg/mL	Sonication or warming may be needed.[3]
DMSO	100 mg/mL	Use fresh, anhydrous DMSO. [5]
DMSO	121.3 mg/mL	Sonication is recommended.[6]
Dimethyl Formamide	~10 mg/mL	Purge with an inert gas.[4]
Water	Insoluble	[3][5]
Ethanol	Insoluble	[3][5]

Table 2: Solubility in Aqueous and In Vivo Formulations

Formulation	Concentration	Notes
1:2 DMSO:PBS (pH 7.2)	~0.33 mg/mL	Prepare fresh; do not store for more than one day.[4]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥1.44 mg/mL (Clear Solution)	Add solvents sequentially.[10]
10% DMSO, 90% Corn Oil	≥2.08 mg/mL (Clear Solution)	Prepare from a DMSO stock. [10]
25% (w/v) Hydroxypropyl-β-cyclodextrin (HPBCD) in 10 mM Citrate, pH 2	20 mg/mL	Used for oral administration in mice.[8][11]

Experimental Protocols

Protocol 1: Preparation of CB-839 for In Vitro Cell-Based Assays

- Prepare a Concentrated Stock Solution:
 - Weigh out the desired amount of CB-839 powder in a sterile microcentrifuge tube.
 - Add anhydrous DMSO to achieve a high-concentration stock solution (e.g., 10-50 mM).
 - To aid dissolution, gently warm the tube to 37°C for 10 minutes and/or sonicate in a water bath until all solid is dissolved.[\[3\]](#)
 - Store the DMSO stock solution in small aliquots at -20°C or -80°C to avoid repeated freeze-thaw cycles.
- Prepare the Working Solution:
 - On the day of the experiment, thaw an aliquot of the DMSO stock solution.
 - Perform a serial dilution of the stock solution into your cell culture medium. For example, to achieve a 1 μ M final concentration from a 10 mM stock, you could first dilute 1 μ L of stock into 99 μ L of medium (to make a 100 μ M intermediate solution), mix thoroughly, and then add 10 μ L of this intermediate solution to 990 μ L of your final volume of medium.
 - Ensure the final concentration of DMSO is non-toxic to your cells (typically <0.5%).
 - Always include a vehicle control (medium with the same final concentration of DMSO) in your experimental setup.

Protocol 2: Preparation of CB-839 for In Vivo Oral Administration (Suspension)

This protocol is adapted from a formulation used in preclinical studies.

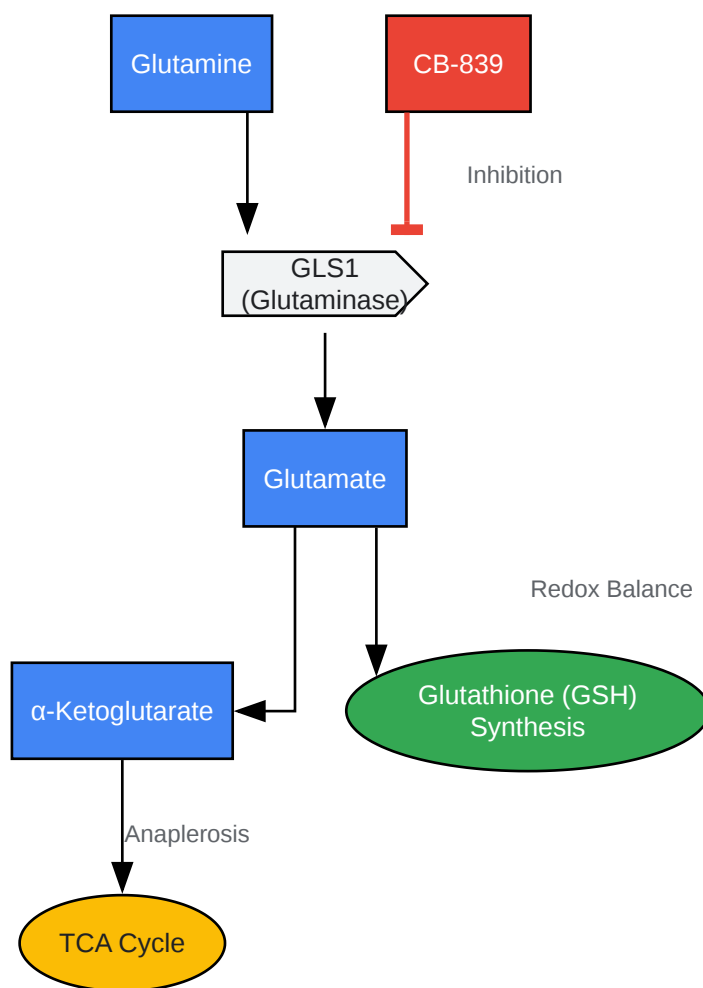
- Prepare a Concentrated Stock Solution in DMSO:
 - Prepare a clear, concentrated stock solution of CB-839 in DMSO (e.g., 16 mg/mL).[\[5\]](#) Ensure it is fully dissolved.
- Prepare the Formulation:
 - In a sterile tube, add 400 μ L of PEG300 for every 1 mL of final formulation desired.

- Add 50 μ L of the 16 mg/mL CB-839 DMSO stock to the PEG300. Mix until the solution is clear.
- Add 50 μ L of Tween-80 to the mixture and mix until clear.
- Add 500 μ L of ddH₂O or saline to bring the final volume to 1 mL.
- This will result in a suspension. It should be used immediately after preparation for optimal results.[5]

Visualizations

Glutamine Metabolism Pathway and Inhibition by CB-839

The following diagram illustrates the central role of glutaminase (GLS1) in converting glutamine to glutamate and how CB-839 inhibits this critical step in cancer cell metabolism.

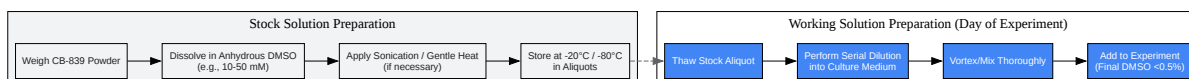


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CB-839 inhibits the conversion of glutamine to glutamate.

Experimental Workflow for Preparing CB-839 Working Solutions

This workflow outlines the key steps to minimize precipitation when preparing CB-839 for in vitro experiments.



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Workflow for preparing CB-839 solutions for *in vitro* use.

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